

Chemical structure of N-Benzoyl-L-arginine ethyl ester hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Benzoyl-L-arginine ethyl ester hydrochloride*

Cat. No.: *B556287*

[Get Quote](#)

An In-depth Technical Guide to **N-Benzoyl-L-arginine ethyl ester hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Benzoyl-L-arginine ethyl ester hydrochloride** (BAEE), a widely used arginine derivative in biochemical and pharmaceutical research. This document details its chemical structure, physicochemical properties, biological applications, and a standard experimental protocol for its use.

Chemical Structure and Identification

N-Benzoyl-L-arginine ethyl ester hydrochloride is the hydrochloride salt of the ethyl ester of N-benzoyl-L-arginine. The molecule consists of an L-arginine core, which is modified with a benzoyl group at the alpha-amino group and an ethyl ester at the carboxyl group. The presence of the benzoyl and ethyl ester groups enhances its solubility and stability, making it a versatile tool in various experimental settings.^[1]

Molecular Formula: $C_{15}H_{22}N_4O_3 \cdot HCl$ ^{[2][3]}

Molecular Weight: 342.82 g/mol ^{[2][4]}

CAS Number: 2645-08-1^{[2][3][4][5][6][7]}

Synonyms: BAEE HCl, Bz-L-Arg-OEt·HCl, Ethyl N-benzoyl-L-argininate hydrochloride[2][6][7][8]

Physicochemical Properties

The physicochemical properties of **N-Benzoyl-L-arginine ethyl ester hydrochloride** are summarized in the table below. It typically presents as a white to off-white crystalline solid or powder.[1][9]

Property	Value
Appearance	White to off-white powder/crystalline solid
Melting Point	128-135 °C[1][4]
Solubility	Water: 50 mg/mL[10] DMSO: 10 mg/mL[7] Ethanol: 10 mg/mL[7] DMF: 33 mg/mL[7] PBS (pH 7.2): 10 mg/mL[7]
Optical Rotation	$[\alpha]_{D20} = -17 \pm 2^\circ$ (c=2 in Water)[1]
Storage Temperature	2-8°C, desiccated and protected from light[6][10]

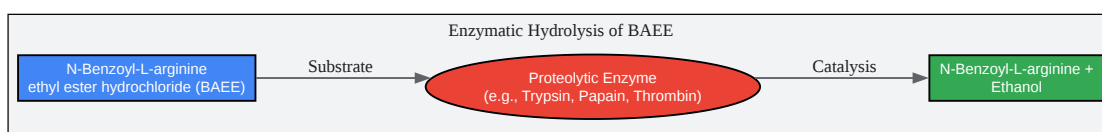
Biological Activity and Applications

N-Benzoyl-L-arginine ethyl ester hydrochloride is primarily recognized as a nonprotein, nonpeptide substrate for a variety of proteolytic enzymes.[5][7][11] Its hydrolysis by these enzymes can be conveniently monitored using spectrophotometry, making it a valuable reagent in enzyme kinetics studies.[5][12]

Key Applications:

- **Enzyme Substrate:** It serves as a substrate for a broad range of proteases including trypsin, bromelain, ficin, kallikrein, papain, subtilisin, and thrombin.[2][3][5][11][13]
- **Biochemical Assays:** It is extensively used for the relative quantification of trypsin activity.[7] It has also been employed in peptidyl arginine deiminase (PPAD) assays and for assessing the proteolytic activity of various biological extracts.[5]

- **Pharmaceutical Research:** Due to its ability to enhance bioavailability and stability, it is used in drug formulation and development, particularly for peptide-based therapeutics.[1] It also has reported vasodilatory properties in rat pulmonary artery and lung tissues.[6]
- **Protein Interaction Studies:** Researchers utilize BAEE to investigate enzyme kinetics and protein interactions, which provides insights into cellular processes and potential therapeutic targets.[1]



[Click to download full resolution via product page](#)

Caption: Enzymatic hydrolysis of BAEE by various proteases.

Experimental Protocols

Spectrophotometric Assay for Trypsin Activity

This protocol provides a general method for determining trypsin activity using **N-Benzoyl-L-arginine ethyl ester hydrochloride** as the substrate. The hydrolysis of BAEE by trypsin results in an increase in absorbance at 253 nm.

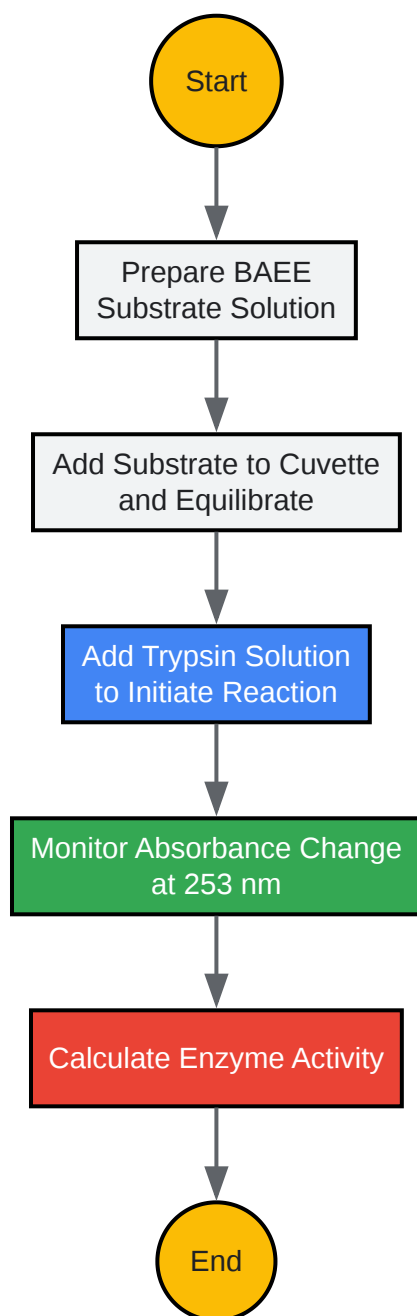
Materials:

- **N-Benzoyl-L-arginine ethyl ester hydrochloride (BAEE)**
- Trypsin enzyme solution
- Tris-HCl buffer (e.g., 50 mM, pH 8.0) containing CaCl₂ (e.g., 20 mM)

- UV-Vis Spectrophotometer
- Cuvettes

Procedure:

- Prepare Substrate Solution: Dissolve BAEE in the Tris-HCl buffer to a final concentration of 0.25 mM.
- Set up the Reaction: In a quartz cuvette, add 3.0 mL of the BAEE substrate solution.
- Equilibrate: Place the cuvette in the spectrophotometer and allow it to equilibrate to the desired temperature (e.g., 25°C).
- Initiate the Reaction: Add a small volume (e.g., 20 μ L) of the trypsin solution to the cuvette, mix quickly by inversion, and start monitoring the absorbance at 253 nm.
- Data Acquisition: Record the change in absorbance over time for a set period (e.g., 5 minutes). The rate of the reaction should be linear during the initial phase.
- Calculate Activity: The rate of hydrolysis is proportional to the change in absorbance per minute. Enzyme activity can be calculated using the molar extinction coefficient of the product.



[Click to download full resolution via product page](#)

Caption: Workflow for a trypsin activity assay using BAEE.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. scbt.com [scbt.com]
- 3. N- α -Benzoyl-L-arginine ethyl ester hydrochloride [himedialabs.com]
- 4. chembk.com [chembk.com]
- 5. Ethyl N-benzoyl-L-argininate hydrochloride | 2645-08-1 [chemicalbook.com]
- 6. goldbio.com [goldbio.com]
- 7. caymanchem.com [caymanchem.com]
- 8. N- α -Benzoyl-L-arginine ethyl ester hydrochloride | C₁₅H₂₃ClN₄O₃ | CID 2723604 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. N- α -Benzoyl-L-arginine ethyl ester hydrochloride [cymitquimica.com]
- 10. Na-Benzoyl- L -arginine ethyl ester trypsin substrate 2645-08-1 [sigmaaldrich.com]
- 11. N- α -Benzoyl-L-arginine ethyl ester hydrochloride [himedialabs.com]
- 12. researchgate.net [researchgate.net]
- 13. N α -Benzoyl-L-arginine Ethyl Ester, Hydrochloride - CAS 272320 - Calbiochem | 200016 [merckmillipore.com]
- To cite this document: BenchChem. [Chemical structure of N-Benzoyl-L-arginine ethyl ester hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b556287#chemical-structure-of-n-benzoyl-l-arginine-ethyl-ester-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com